

# (S)-(+)-2-methoxypropanol CAS number and molecular weight

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## Compound of Interest

Compound Name: (S)-(+)-2-methoxypropanol

Cat. No.: B039319

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## Technical Data Sheet: (S)-(+)-2-Methoxypropanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **(S)-(+)-2-methoxypropanol**, summarizing its key chemical and physical properties. The information is compiled from various chemical and supplier databases, intended for use in research and development settings.

## Core Chemical Identifiers and Properties

**(S)-(+)-2-Methoxypropanol** is a chiral organic compound. Its fundamental identifiers and physicochemical properties are summarized below for easy reference.

| Property          | Value  | Source    |
|-------------------|--|-----------|
| CAS Number        | 116422-39-0  | [1][2][3] |
| Molecular Formula | C4H10O2  | [1][2][3] |
| Molecular Weight  | 90.12 g/mol  | [2][3]    |
| IUPAC Name        | (2S)-2-methoxypropan-1-ol                          | [2]       |
| Synonyms          | (S)-2-Methoxy-1-propanol,<br>(+)-2-Methoxypropanol | [2]       |
| Density           | 0.9 ± 0.1 g/cm <sup>3</sup>                        | [1]       |
| Boiling Point     | 130.0 ± 0.0 °C at 760 mmHg                         | [1]       |
| Melting Point     | -84.2 °C   | [1]       |
| Flash Point       | 41.9 ± 7.7 °C                                      | [1]       |
| Exact Mass        | 90.068079557 Da                                    | [2]       |

## Experimental Protocols and Signaling Pathways

A review of publicly available scientific literature and chemical databases did not yield specific, detailed experimental protocols or established signaling pathways directly involving **(S)-(+)-2-methoxypropanol**. This compound is primarily documented as a chemical reagent and its biological interactions or roles in complex cellular signaling are not extensively characterized in the provided search results. Therefore, detailed methodologies and pathway diagrams as requested cannot be generated at this time. Further empirical research would be required to establish such data.

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## References

- 1. (S)-(+)-2-Methoxypropanol | CAS#:116422-39-0 | Chemsrsc [chemsrc.com]
- 2. 2-Methoxy-1-propanol, (2S)- | C<sub>4</sub>H<sub>10</sub>O<sub>2</sub> | CID 642402 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (S)-(+)-2-Methoxypropanol, 97% | Fisher Scientific [fishersci.ca]
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